

Solubility Profile of 11-Amino-1-undecanethiol Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *11-Amino-1-undecanethiol
hydrochloride*

Cat. No.: *B136970*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **11-Amino-1-undecanethiol hydrochloride** (AUT-HCl) in various solvents. This information is critical for the effective use of this bifunctional molecule in applications ranging from the formation of self-assembled monolayers (SAMs) for surface functionalization to its use as a linker in nanotechnology and biosensor development.

Core Solubility Data

The solubility of **11-Amino-1-undecanethiol hydrochloride** can vary significantly depending on the polarity of the solvent. The following table summarizes the available quantitative and qualitative solubility data for this compound. It is important to note that some sources provide qualitative descriptions, while others offer concentration ranges used for specific applications, which can be indicative of its solubility.

Solvent	Quantitative Solubility (Approximate)	Qualitative Description
N,N-Dimethylformamide (DMF)	~10 mmol/L	Very soluble[1]
Methanol	~10 mmol/L	Soluble[1]
Ethanol	~10 mmol/L	-
Dimethyl sulfoxide (DMSO)	~10 mmol/L	-
Chloroform	~10 mmol/L	Very slightly soluble[1]
Glacial Acetic Acid	-	Sparingly soluble[1]
Water	~1 mmol/L	Practically insoluble[1]
Dichloromethane (DCM)	~100 μ mol/L	-
Tetrahydrofuran (THF)	~10 μ mol/L	-

Note: The quantitative data is based on concentrations cited for creating solutions for applications such as self-assembled monolayers, and should be considered as approximate workable concentrations rather than saturation solubility limits.[2] There are conflicting reports regarding its solubility in water, with one source describing it as "soluble" and another as "practically insoluble".[1] The approximate quantitative value of 1 mmol/L helps to reconcile these observations, as this concentration is low but sufficient for many applications.

Experimental Protocols

The following is a generalized experimental protocol for determining the solubility of **11-Amino-1-undecanethiol hydrochloride**, based on the widely accepted "shake-flask" method. This method can be adapted to determine either kinetic or thermodynamic solubility.

Objective: To determine the equilibrium solubility of 11-Amino-1-undecanethiol hydrochloride in a given solvent at a specified temperature.

Materials:

- **11-Amino-1-undecanethiol hydrochloride** (solid powder)
- Solvent of interest (e.g., deionized water, ethanol, DMF)
- Glass vials with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE or other suitable material)
- High-performance liquid chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or mass spectrometer) or a UV-Vis spectrophotometer.
- Volumetric flasks and pipettes

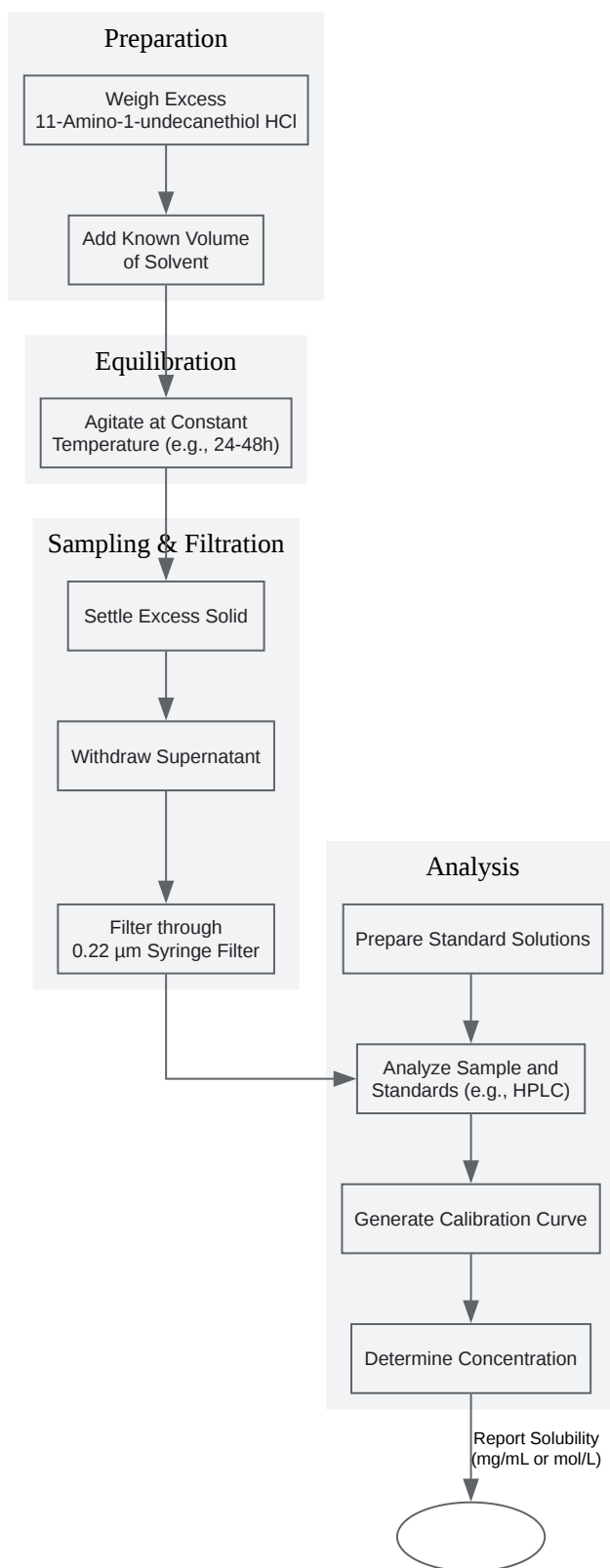
Procedure:

- Preparation of Supersaturated Solutions:
 - Weigh an excess amount of **11-Amino-1-undecanethiol hydrochloride** into a glass vial. The excess amount should be sufficient to ensure that a saturated solution is formed and undissolved solid remains.
 - Add a known volume of the solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a predetermined period to allow the system to reach equilibrium. For thermodynamic solubility, this is typically 24 to 48 hours. The agitation speed should be sufficient to keep the solid suspended without creating a vortex.
- Sample Collection and Preparation:

- After the equilibration period, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
- Carefully withdraw a sample from the supernatant using a syringe.
- Immediately filter the sample through a syringe filter to remove any undissolved particles. This step is crucial to prevent artificially high solubility readings.
- Analysis:
 - Prepare a series of standard solutions of known concentrations of **11-Amino-1-undecanethiol hydrochloride** in the same solvent.
 - Analyze the filtered sample and the standard solutions using a validated analytical method (e.g., HPLC or UV-Vis spectrophotometry).
 - Construct a calibration curve from the data of the standard solutions.
 - Determine the concentration of **11-Amino-1-undecanethiol hydrochloride** in the filtered sample by interpolating from the calibration curve. This concentration represents the solubility of the compound in the tested solvent at the specified temperature.
- Data Reporting:
 - The solubility should be reported in units such as mg/mL or mol/L. The experimental conditions, including temperature and equilibration time, should also be clearly stated.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **11-Amino-1-undecanethiol hydrochloride**.



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Workflow for Solubility Determination.

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- To cite this document: BenchChem. [Solubility Profile of 11-Amino-1-undecanethiol Hydrochloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136970#solubility-of-11-amino-1-undecanethiol-hydrochloride-in-different-solvents]

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